

# Application Notes: Quantification of Tolperisone in Human Plasma using R(-)-Tolperisone-d10

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## Compound of Interest

Compound Name: *R (-) Tolperisone-d10*

Cat. No.: *B12390211*

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## Introduction

Tolperisone is a centrally acting muscle relaxant used for the symptomatic treatment of spasticity and muscle spasms.[1][2] Accurate and reliable quantification of tolperisone in human plasma is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring.[3][4] This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of tolperisone in human plasma, utilizing its stable isotope-labeled counterpart, R(-)-Tolperisone-d10, as an internal standard (IS) to ensure high accuracy and precision.

## Principle of the Method

The method involves the extraction of tolperisone and the internal standard, R(-)-Tolperisone-d10, from human plasma via protein precipitation or liquid-liquid extraction. The extracted samples are then analyzed by reverse-phase high-performance liquid chromatography (HPLC) coupled with a tandem mass spectrometer (MS/MS) operating in the multiple reaction monitoring (MRM) mode. The use of a stable isotope-labeled internal standard minimizes the variability caused by sample preparation and matrix effects, leading to reliable quantification.

## Experimental Protocols

### 1. Materials and Reagents

- Tolperisone hydrochloride reference standard

- R(-)-Tolperisone-d10 (Internal Standard)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- Ammonium formate
- Formic acid
- Methyl tert-butyl ether (for liquid-liquid extraction)
- Ultrapure water
- Human plasma (with anticoagulant, e.g., K2EDTA)

## 2. Standard Solutions Preparation

- Primary Stock Solution of Tolperisone (1 mg/mL): Accurately weigh and dissolve an appropriate amount of tolperisone hydrochloride in methanol.
- Primary Stock Solution of R(-)-Tolperisone-d10 (1 mg/mL): Accurately weigh and dissolve an appropriate amount of R(-)-Tolperisone-d10 in methanol.
- Working Standard Solutions: Prepare serial dilutions of the primary stock solution of tolperisone with a methanol/water (1:1, v/v) mixture to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the primary stock solution of R(-)-Tolperisone-d10 with a methanol/water (1:1, v/v) mixture.

## 3. Sample Preparation (Protein Precipitation)

- Allow frozen plasma samples to thaw at room temperature.
- Vortex the plasma samples to ensure homogeneity.
- In a microcentrifuge tube, add 100  $\mu$ L of plasma.
- Add 20  $\mu$ L of the internal standard working solution (100 ng/mL R(-)-Tolperisone-d10).

- Add 300  $\mu$ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

#### 4. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer.
- Ion Source: Electrospray ionization (ESI) in positive ion mode.

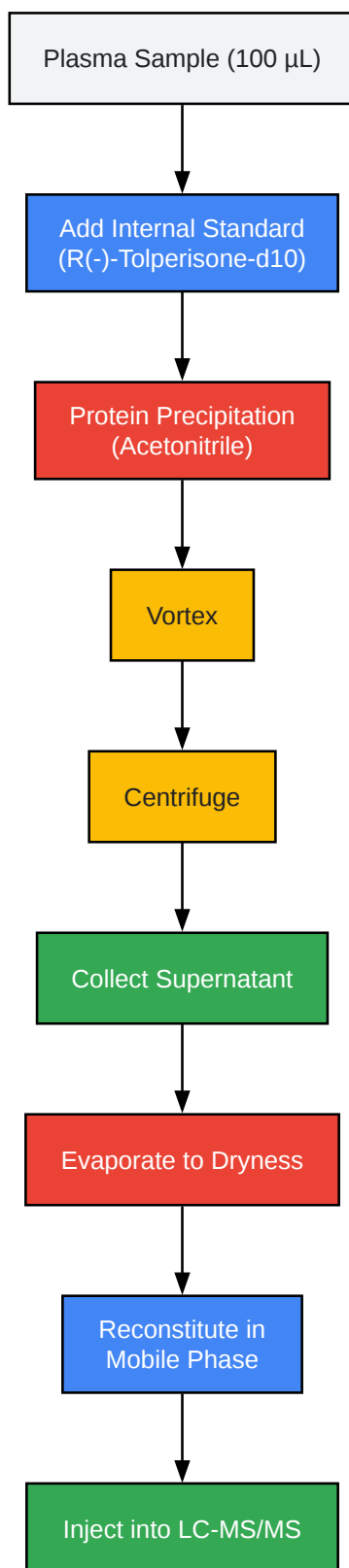
Parameter	Condition
Column	Reversed-phase C18 column (e.g., 50 x 2.1 mm, 3.5 $\mu$ m)
Mobile Phase	A: 10 mM Ammonium formate in water with 0.1% formic acid B: Acetonitrile with 0.1% formic acid
Gradient	Isocratic or gradient elution (e.g., 60% B)
Flow Rate	0.3 mL/min
Injection Volume	5 $\mu$ L
Column Temperature	40°C
Ionization Mode	ESI Positive
MRM Transitions	Tolperisone: m/z 246.2 $\rightarrow$ 98.1 R(-)-Tolperisone-d10: m/z 256.2 $\rightarrow$ 108.1
Dwell Time	100 ms

## Data Presentation

Table 1: Method Validation Parameters for Tolperisone Quantification

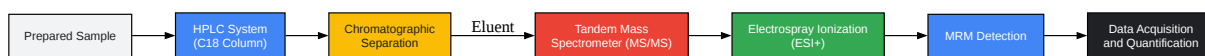
Parameter	Result
Linearity Range	0.5 - 200 ng/mL[5]
Correlation Coefficient ( $r^2$ )	> 0.995
Lower Limit of Quantification (LLOQ)	0.5 ng/mL[3][5]
Intra-day Precision (%CV)	$\leq$ 12.3%[5]
Inter-day Precision (%CV)	$\leq$ 12.3%[5]
Intra-day Accuracy (%)	95.0% - 105.0%[5]
Inter-day Accuracy (%)	95.0% - 105.0%[5]
Recovery (%)	> 85%

## Visualizations



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Caption: Plasma Sample Preparation Workflow.



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Caption: LC-MS/MS Analytical Workflow.

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